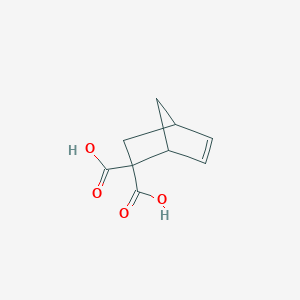

Bicyclo[2.2.1]hept-5-ene-2,2-dicarboxylic acid

• CAS RN: 62705-70-8
• Molecular Formula: C9H10O4
• Molecular Weight: 182.17 g/mol
• IUPAC Name: bicyclo[2.2.1]hept-5-ene-2,2-dicarboxylic acid
• InChI: InChI=1S/C9H10O4/c10-7(11)9(8(12)13)4-5-1-2-6(9)3-5/h1-2,5-6H,3-4H2,(H,10,11)(H,12,13)
• InChI Key: WMVLERWBCTWVEG-UHFFFAOYSA-N
• Canonical SMILES: C1C2CC(C1C=C2)(C(=O)O)C(=O)O

Description

Bicyclo[2.2.1]hept-5-ene-2,2-dicarboxylic acid is a useful research compound. Its molecular formula is C9H10O4 and its molecular weight is 182.17 g/mol. The purity is usually 95%.
BenchChem offers high-quality Bicyclo[2.2.1]hept-5-ene-2,2-dicarboxylic acid suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Bicyclo[2.2.1]hept-5-ene-2,2-dicarboxylic acid including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A mixture of methanol (12 ml), 10% aqueous sodium hydroxide (12 ml), tetrahydrofuran (12 ml) and 2,2-bisethoxycarbonyl-5-norbornene (2.38 g) was stirred at room temperature for 24 hours and concentrated under reduced pressure. The residue was diluted with water, made acidic with 10% hydrochloric acid (HCl) solution and extracted with ether. The extract was washed with water and dried. Removal of the solvent gave as an oil 2,2-dicarboxy-5-norbornene (Compound No. 2-1) (1.63 g). IRνmaxfilm (cm-1): 2990, 1710, 1340.
